

A Technical Guide to the Physical and Chemical Properties of Diphenyl Chlorophosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl chlorophosphate*

Cat. No.: *B044717*

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Introduction: **Diphenyl chlorophosphate** (DPCP), with CAS number 2524-64-3, is a significant organophosphorus compound widely utilized as a powerful phosphorylating agent in organic synthesis.^[1] Its versatility makes it an indispensable reagent in numerous applications, ranging from the synthesis of pharmaceutical intermediates and agrochemicals to the production of advanced polymers.^{[1][2]} This technical guide provides an in-depth overview of the core physical and chemical properties, experimental protocols, applications, and safety considerations for DPCP, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

General Information and Identifiers

Diphenyl chlorophosphate is also known by several synonyms, including Diphenyl phosphorochloridate and Diphenylphosphoryl chloride.^[3] A comprehensive list of its identifiers is provided below.

Identifier	Value	Reference
IUPAC Name	[chloro(phenoxy)phosphoryl]oxybenzene	[3]
CAS Number	2524-64-3	[1][3]
Molecular Formula	C12H10ClO3P	[3][4]
Molecular Weight	268.63 g/mol	[3][4]
SMILES	<chem>C1=CC=C(C=C1)OP(=O)(OC2=CC=CC=C2)Cl</chem>	[3]
InChI Key	BHIIGRBMZRSDRI-UHFFFAOYSA-N	[3][4]
EC Number	219-759-6	[3]

Physical Properties

DPCP is a transparent, colorless to light yellow liquid at room temperature, characterized by a pungent odor.[1][3] It is denser than water and insoluble in it; however, it is soluble in most common organic solvents.[3][5] Upon contact with water, it may decompose.[1][5]

Property	Value	Reference
Appearance	Clear, colorless to light yellow liquid	[1][3]
Odor	Pungent	[1][3]
Density	1.296 g/mL at 25 °C	[1][6]
Boiling Point	314-316 °C at 272 mmHg	[1][6]
Refractive Index	n _{20/D} 1.55	[6]
Vapor Pressure	10 mmHg at 190 °C	[6][7]
Flash Point	> 113 °C (> 235.4 °F) - closed cup	[6]
Solubility	Insoluble in water; Soluble in most organic solvents	[3][5]

Chemical Properties and Reactivity

The primary chemical utility of **diphenyl chlorophosphate** stems from its function as a potent phosphorylating agent, enabling the introduction of a diphenyl phosphate group into various molecules.[2]

- **Moisture Sensitivity:** DPCP is highly sensitive to moisture and may decompose upon contact with water, necessitating storage in dry, inert conditions.[1][8]
- **Incompatibilities:** It is incompatible with strong bases (including amines), strong oxidizing agents, and alcohols.[3][8][9]
- **Hazardous Reactions:**
 - Mixing with ethers, such as diisopropyl ether, in the presence of trace metal salts can lead to vigorous or explosive reactions.[3][9]
 - Reaction with strong reducing agents like hydrides may form highly toxic and flammable phosphine gas.[3]

- Partial oxidation can result in the release of toxic phosphorus oxides.[3]
- Hazardous Decomposition Products: When heated to decomposition, DPCP may produce corrosive and/or toxic fumes, including carbon monoxide (CO), carbon dioxide (CO₂), oxides of phosphorus, and hydrogen chloride gas.[3][8]

Experimental Protocols

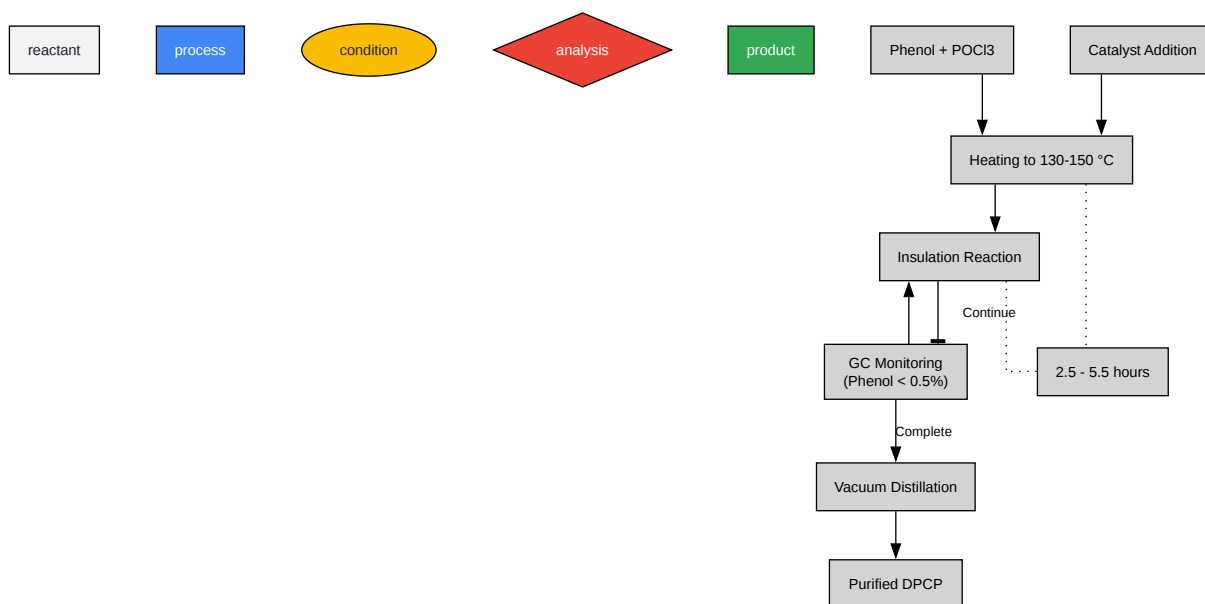
Detailed methodologies for the synthesis and purification of **diphenyl chlorophosphate** are critical for ensuring high yield and purity.

Two common synthesis routes are employed in laboratory and industrial settings.

Method 1: Reaction of Phenol with Phosphorus Oxychloride

This industrial method involves the reaction of phenol with phosphorus oxychloride (POCl₃), often with a catalyst, followed by purification via vacuum distillation.[10]

- Protocol:
 - Charge the reactor with phenol and phosphorus oxychloride (a common molar ratio is between 1:1 and 3:1 of Phenol to POCl₃).[10]
 - Add a catalyst, such as a mixture of triphenylphosphine and triphenylphosphine oxide.[10]
 - Slowly heat the mixture to a temperature of 130-150 °C over 2.5 to 5.5 hours.[10]
 - Maintain the reaction at this temperature, monitoring the progress by gas chromatography (GC) until the phenol content drops below 0.5%. [10]
 - Upon completion, transfer the crude product to a distillation column for vacuum distillation to yield the final product.



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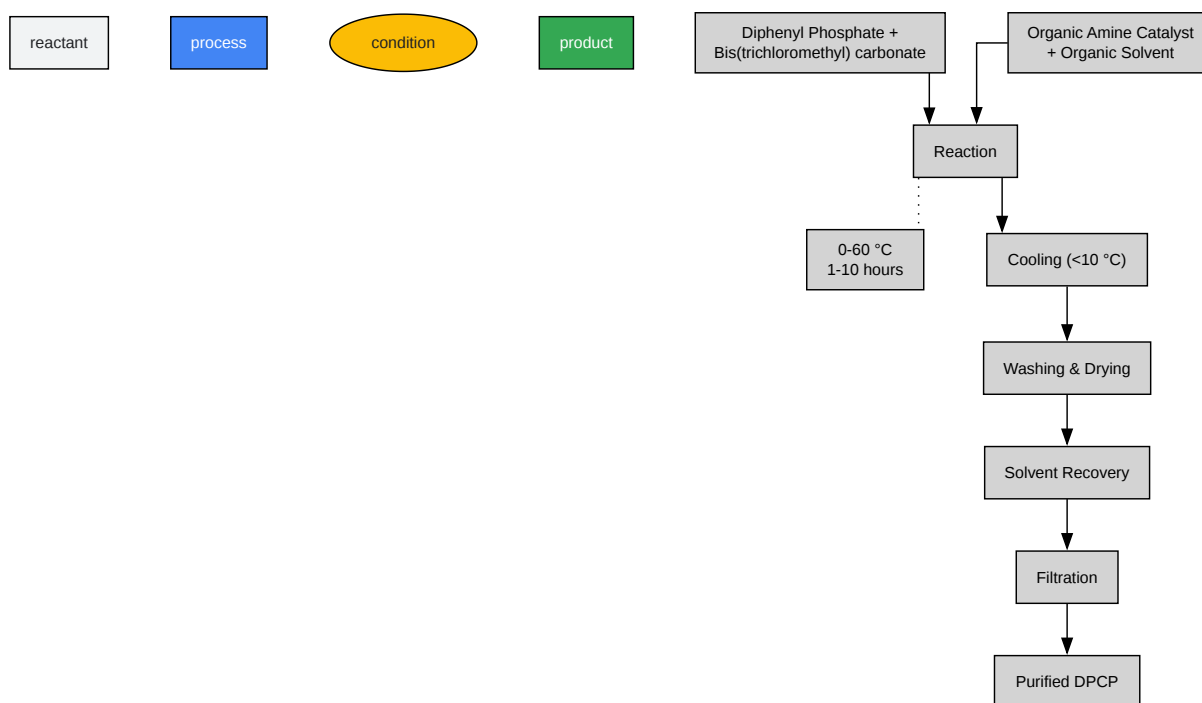
Synthesis Workflow 1: Phenol + POCl₃ Method.

Method 2: Reaction of Diphenyl Phosphate with a Chlorinating Agent

This alternative method uses diphenyl phosphate and a chlorinating agent, offering milder reaction conditions.^{[11][12]}

- Protocol:

- In an organic solvent, combine diphenyl phosphate (or its salt) with a chlorinating agent such as bis(trichloromethyl) carbonate.[\[11\]](#)
- Add an organic amine as a catalyst. The molar ratio of diphenyl phosphate to chlorinating agent to catalyst is typically around 1:0.35-0.5:0.1-0.5.[\[11\]](#)
- Maintain the reaction at a temperature between 0-60 °C for 1 to 10 hours.[\[11\]](#)
- After the reaction is complete, cool the mixture to below 10 °C.[\[11\]](#)
- Perform a work-up sequence of water washing, drying, and solvent recovery under normal or reduced pressure.[\[11\]](#)
- Cool the resulting product and filter out any insoluble materials to obtain pure **diphenyl chlorophosphate**.[\[11\]](#)



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Synthesis Workflow 2: Chlorinating Agent Method.

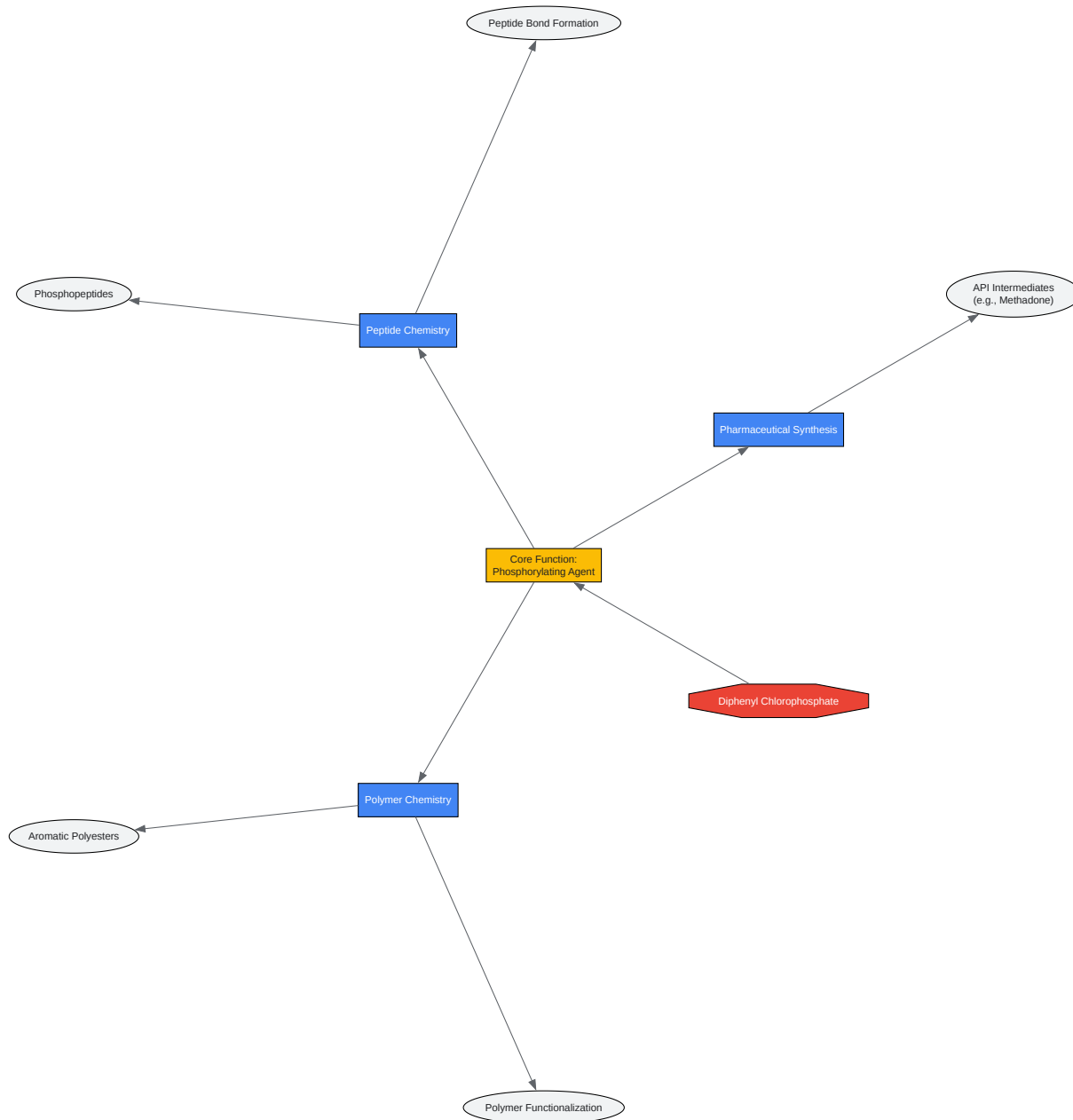
The most common method for purifying DPCP is vacuum distillation.[1] Specific conditions cited in literature include collecting fractions at 150 ± 2 °C at 4 mmHg for industrial preparations or 165–168 °C at 5 mmHg for laboratory-scale purification.[13]

The purity of **diphenyl chlorophosphate** is typically assessed using Gas Chromatography (GC). Commercial products are often available with purities of >95% or 99%.[6][14][15]

Applications in Research and Development

DPCP's reactivity makes it a cornerstone reagent in several fields of chemical synthesis.

- **Phosphorylation Reactions:** It is a versatile phosphorylation reagent used for synthesizing a wide array of molecules, including monoalkyl phosphates, enol phosphates, and phosphoramidates, which are crucial for developing biologically active compounds.[\[2\]](#)[\[16\]](#)
- **Peptide Synthesis:** DPCP serves as an efficient coupling agent, facilitating the formation of peptide bonds with minimal racemization, and is used in the synthesis of phosphopeptides.[\[2\]](#)
- **Polymer Chemistry:** The reagent is used in polycondensation reactions to create high-performance materials like aromatic polyesters and polyesteramides.[\[2\]](#) It is also instrumental in modifying polymer chains to create functionalized materials with tailored properties.[\[2\]](#)
- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceuticals, including the opioid methadone.



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Key Application Areas of **Diphenyl Chlorophosphate**.

Safety and Handling

Diphenyl chlorophosphate is a hazardous chemical that requires strict safety protocols for handling and storage.

Hazard Information	Details	Reference
GHS Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark)	[1]
Signal Word	Danger	[1][8][14]
Hazard Statements	H314: Causes severe skin burns and eye damage. H290: May be corrosive to metals.	[1][8][14][17]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338, P310, P405	[18]

- Personal Protective Equipment (PPE): Mandatory use of appropriate PPE, including chemical-resistant gloves, chemical goggles or a face shield, and protective clothing, is required to prevent skin and eye contact.[1][19]
- Handling: Handle in a well-ventilated area, preferably within a closed system or under an appropriate exhaust hood, to avoid inhalation of vapors.[8][18] Avoid contact with skin, eyes, and clothing.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[18] Keep containers tightly closed and store under an inert atmosphere (e.g., nitrogen) due to its moisture sensitivity.[1][8][18] Store in a corrosives-compatible area, away from incompatible materials.[8][19]

Conclusion:

Diphenyl chlorophosphate is a highly reactive and versatile chemical reagent with well-defined physical and chemical properties. Its role as a powerful phosphorylating agent makes it

invaluable in the synthesis of complex molecules for the pharmaceutical, agrochemical, and polymer industries. A thorough understanding of its properties, synthesis, and reactivity, combined with strict adherence to safety and handling protocols, is essential for its effective and safe utilization in research and development.

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